

Safeguarding Your Research: A Comprehensive Guide to Handling 3,7-Dimethyloctan-3-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,7-Dimethyloctan-3-ol

Cat. No.: B3427242

[Get Quote](#)

For laboratory professionals engaged in scientific research and drug development, ensuring a safe and efficient workflow is paramount. This guide provides essential safety and logistical information for the handling of **3,7-Dimethyloctan-3-ol**, offering procedural guidance to mitigate risks and streamline operations.

Physicochemical and Toxicological Data

Understanding the fundamental properties of **3,7-Dimethyloctan-3-ol** is the first step toward safe handling. The following tables summarize key quantitative data for this compound.

Physical and Chemical Properties	
Molecular Formula	C10H22O[1][2]
Molecular Weight	158.28 g/mol [1][3][4]
Appearance	Colorless liquid[1]
Odor	Floral, sweetish[5]
Boiling Point	194.5 ± 8.0 °C at 760 mmHg[2]
Flash Point	76.1 ± 0.0 °C[2]
Density	0.8 ± 0.1 g/cm³[2]
Solubility	Soluble in organic solvents like ethanol and ether; sparingly soluble in water.[6][7]
Vapor Pressure	0.1 ± 0.8 mmHg at 25°C[2]
Toxicological Information	
Acute Oral Toxicity (LD50)	>5 g/kg (Rat)[2]
Hazard Statements	Causes skin irritation.[5][8][9] May cause an allergic skin reaction.[5][8] Causes serious eye irritation.[5][8][9] Combustible liquid.[5][9][10] Toxic to aquatic life.[5][10]
Precautionary Statements	Wear protective gloves/protective clothing/eye protection/face protection.[4][5][8][9] Avoid breathing dust/fume/gas/mist/vapors/spray.[5][8] Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[5][9][10] Avoid release to the environment.[5][10]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is your primary defense against chemical exposure. The following PPE is mandatory when handling **3,7-Dimethyloctan-3-ol**:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[\[5\]](#)[\[11\]](#)
- Skin Protection:
 - Gloves: Chemical-resistant gloves are required. Always inspect gloves before use and remove them with care to avoid skin contamination.[\[2\]](#)[\[4\]](#)[\[5\]](#)
 - Clothing: Wear suitable protective clothing to prevent skin exposure.[\[1\]](#)[\[4\]](#) In case of potential splashing, an apron or chemical-resistant suit should be considered.[\[5\]](#)
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-certified respirator with an appropriate cartridge.[\[2\]](#)[\[5\]](#)[\[11\]](#)

Operational Plan: Step-by-Step Handling Protocol

Adherence to a standardized operational plan minimizes the risk of accidents and ensures procedural consistency.

- Preparation:
 - Ensure the work area is well-ventilated.[\[4\]](#)[\[5\]](#) A chemical fume hood is recommended for handling this substance.[\[12\]](#)
 - Locate the nearest safety shower and eyewash station before beginning work.
 - Confirm that all necessary PPE is available and in good condition.
 - Keep containers tightly closed when not in use.[\[4\]](#)[\[10\]](#)
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
 - Do not breathe mists or vapors.[\[4\]](#)[\[5\]](#)

- Keep the chemical away from heat, sparks, and open flames.[\[4\]](#)[\[5\]](#)[\[10\]](#)
- Use non-sparking tools for transfers and manipulations.[\[12\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[10\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[9\]](#)
 - Keep containers tightly sealed to prevent leakage.[\[4\]](#)[\[5\]](#)
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[9\]](#)

Disposal Plan

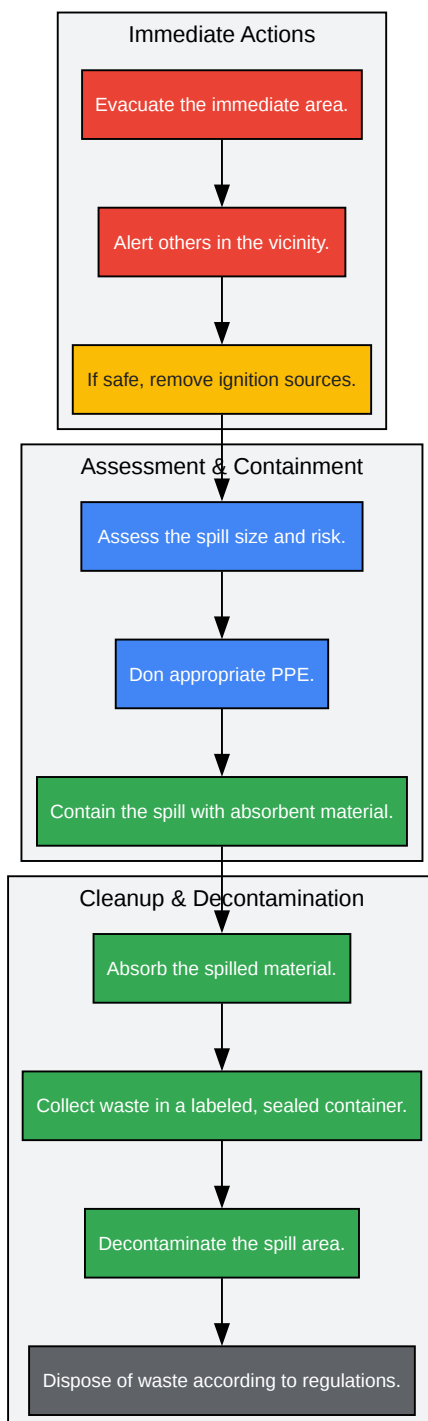
Proper disposal of **3,7-Dimethyloctan-3-ol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - Dispose of contents and container in accordance with local, state, and federal regulations.[\[10\]](#)
 - Do not dispose of the chemical down the drain.[\[5\]](#)
 - Collect waste in a suitable, labeled, and closed container.[\[11\]](#)
- Contaminated Materials:
 - Any materials that have come into contact with **3,7-Dimethyloctan-3-ol**, such as absorbent pads or contaminated PPE, should be treated as hazardous waste and disposed of accordingly.
 - Contaminated clothing should be removed and washed before reuse.[\[4\]](#)[\[8\]](#)

Emergency Procedures: Chemical Spill Workflow

In the event of a spill, a clear and immediate response is critical. The following diagram outlines the logical workflow for managing a **3,7-Dimethyloctan-3-ol** spill.

Chemical Spill Response Workflow for 3,7-Dimethyloctan-3-ol



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 3,7-Dimethyloctan-3-ol | CAS#:78-69-3 | Chemsrce [chemsrc.com]
- 3. (3S)-3,7-dimethyloctan-3-ol | C₁₀H₂₂O | CID 7000008 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.fr [fishersci.fr]
- 5. download.basf.com [download.basf.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. Gas detectors and respiratory protection equipments C₁₀H₂₂O (3,7-dimethyloctan-1-ol), CAS number 106-21-8 [en.gazfinder.com]
- 8. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 78-69-3 Name: 3,7-dimethyloctan-3-ol [xixisys.com]
- 9. fishersci.com [fishersci.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. echemi.com [echemi.com]
- 12. 3,7-Dimethyl-3-octanol(78-69-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 3,7-Dimethyloctan-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427242#personal-protective-equipment-for-handling-3-7-dimethyloctan-3-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com